

# Proper handling and storage procedures for 3c-b-Fly hydrochloride

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## Compound of Interest

Compound Name: 3c-b-Fly hydrochloride

Cat. No.: B592872

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## Application Notes and Protocols: 3c-b-Fly Hydrochloride

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: **3c-b-Fly hydrochloride** is a research chemical. Its physiological and toxicological properties are not fully known.[1] This compound is intended for forensic and research purposes only and is not for human or veterinary use.[1][2] All handling and experiments should be conducted by trained personnel in a controlled laboratory setting, adhering to all local regulations and safety guidelines.

## Product Information

**3c-b-Fly hydrochloride** is an  $\alpha$ -methylated analog of 2C-B-FLY and the dihydrofuran analog of 4-bromo-2,5-dimethoxyamphetamine (DOB). It is classified as a potent 5-HT<sub>2A</sub> and 5-HT<sub>2C</sub> receptor agonist.[1] These application notes provide essential information and protocols for the proper handling, storage, and use of this compound in a research setting.

## Chemical and Physical Properties

The fundamental properties of **3c-b-Fly hydrochloride** are summarized below. The compound is typically supplied as a crystalline solid with a purity of  $\geq 95\%$ .[1]

Property	Value	Reference
Formal Name	8-bromo-2,3,6,7-tetrahydro- $\alpha$ -methyl-benzo[1,2-b:4,5-b']difuran-4-ethanamine, monohydrochloride	[1]
CAS Number	178557-19-2	[1]
Molecular Formula	C <sub>13</sub> H <sub>16</sub> BrNO <sub>2</sub> • HCl	[1]
Formula Weight	334.6 g/mol	[1]
Formulation	A crystalline solid	[1]
Purity	≥95%	[1]
$\lambda_{\text{max}}$	315 nm	[1]

## Storage and Stability

Proper storage is critical to maintain the integrity and stability of **3c-b-Fly hydrochloride**. The following table outlines the recommended storage conditions and known stability data.

Condition	Temperature	Duration	Notes	Reference
Solid (Neat)	-20°C	≥ 5 years	Recommended for long-term storage.	[1]
In Solvent	-80°C	6 months	Sealed storage, away from moisture.	
In Solvent	-20°C	1 month	Sealed storage, away from moisture.	
Shipping	Room Temperature	< 2 weeks	Typical for continental US; may vary elsewhere.	[1]

## Safety and Handling Protocol

Due to the unknown toxicological profile, extreme caution must be exercised.<sup>[1]</sup> All operations should be performed within a certified chemical fume hood.

## Personal Protective Equipment (PPE)

Standard laboratory PPE is mandatory:

- Safety glasses or goggles
- Chemical-resistant gloves (e.g., nitrile)
- Laboratory coat

## Handling Precautions

- Avoid Inhalation: Do not breathe dust or aerosols. Handle the solid compound with care to avoid generating dust.

- **Avoid Contact:** Prevent contact with skin and eyes. In case of accidental contact, rinse the affected area thoroughly with water.
- **Ventilation:** Use only in a well-ventilated area, preferably a chemical fume hood.
- **Hygiene:** Do not eat, drink, or smoke in the laboratory. Wash hands thoroughly after handling.

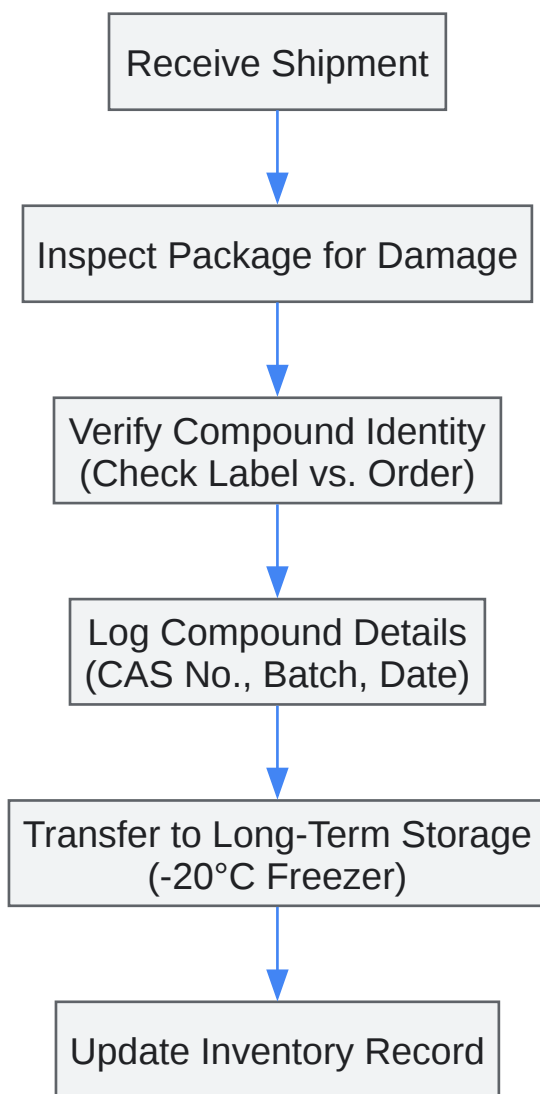
## Spill & Disposal Procedures

- **Spills:** For minor spills of the solid, carefully sweep up the material, place it in a sealed container, and hold for waste disposal. Avoid raising dust. For solutions, absorb with an inert material (e.g., vermiculite, sand) and place in a sealed container for disposal.
- **Disposal:** Dispose of waste material in accordance with all applicable federal, state, and local environmental regulations.

## Experimental Protocols

### Protocol for Receiving and Logging Compound

Proper inventory management is crucial for research integrity and safety.



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Caption: Workflow for receiving and logging research compounds.

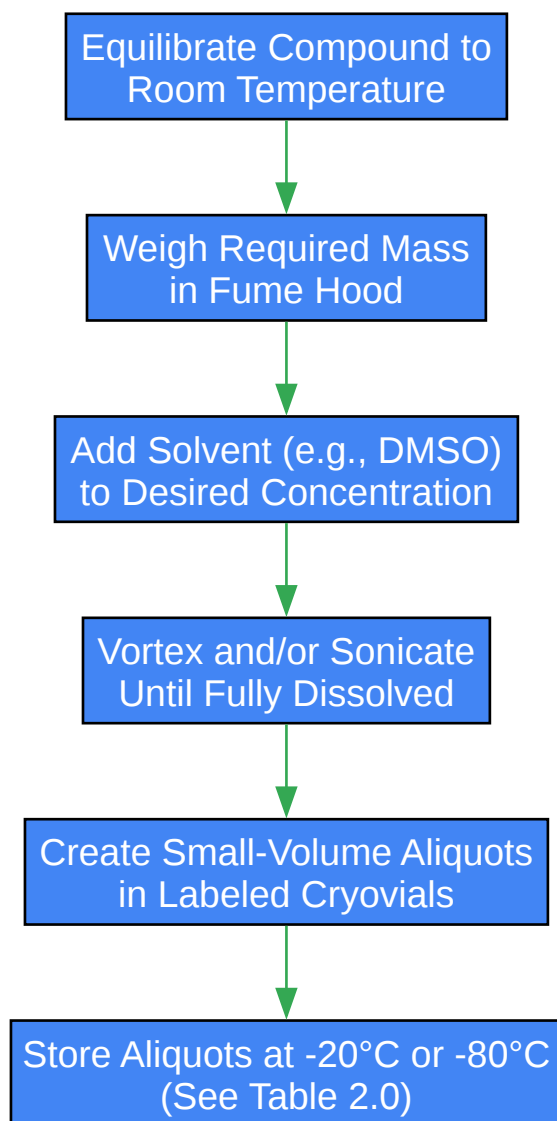
## Protocol for Preparation of Stock Solutions

Stock solutions should be prepared with high-purity solvents in a clean environment. The hydrochloride salt form enhances stability and handling properties for research.[3]

### 4.2.1 Solubility Data

Solvent	Concentration	Reference
DMSO	5 mg/mL	[1][2]
DMF	1 mg/mL	[1][2]
DMSO:PBS (pH 7.2) (1:1)	0.5 mg/mL	[1][2]

#### 4.2.2 Solution Preparation Workflow



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Caption: Workflow for preparing stock solutions and aliquots.

### Methodology:

- Allow the vial of solid **3c-b-Fly hydrochloride** to equilibrate to room temperature before opening to prevent condensation.
- In a chemical fume hood, weigh the desired amount of the compound using a calibrated analytical balance.
- Transfer the solid to a sterile, appropriate-sized vial (e.g., glass vial with a PTFE-lined cap).
- Add the appropriate volume of high-purity solvent (e.g., DMSO) to achieve the target concentration (e.g., 5 mg/mL).
- Cap the vial securely and vortex thoroughly. If necessary, use a sonicator bath to ensure complete dissolution.
- Once fully dissolved, dispense the stock solution into smaller, single-use aliquots in clearly labeled cryovials.
- Store the aliquots at the recommended temperature (-20°C for short-term, -80°C for long-term) to minimize freeze-thaw cycles.

## Application Notes

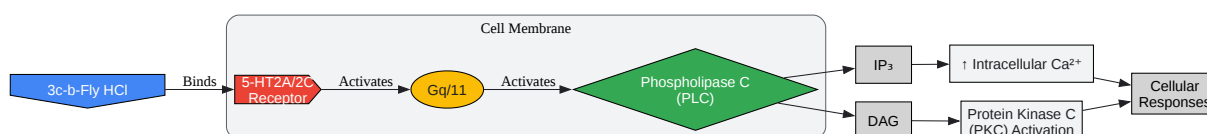
### Analytical Characterization

Several analytical techniques are suitable for the identification and quantification of **3c-b-Fly hydrochloride**.

- High-Performance Liquid Chromatography (HPLC): Useful for separating and quantifying the compound.[\[3\]](#)
- Liquid Chromatography-Mass Spectrometry (LC-MS/MS): Provides a highly sensitive and selective method for analysis in biological matrices.[\[3\]](#)
- Gas Chromatography-Mass Spectrometry (GC-MS): A robust technique for the identification of psychoactive substances.[\[3\]](#) Cayman Chemical maintains a GC-MS spectral library that may contain data for this compound.[\[1\]](#)

## In Vitro Pharmacology & Signaling Pathway

**3c-b-Fly hydrochloride** is a potent agonist of the serotonin 5-HT<sub>2A</sub> and 5-HT<sub>2C</sub> receptors.[1] These are Gq/11-coupled G-protein coupled receptors (GPCRs). Activation of these receptors initiates a well-characterized intracellular signaling cascade.



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Caption: Simplified 5-HT<sub>2A/2C</sub> (Gq-coupled) signaling pathway.

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- To cite this document: BenchChem. [Proper handling and storage procedures for 3c-b-Fly hydrochloride]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b592872#proper-handling-and-storage-procedures-for-3c-b-fly-hydrochloride\]](https://www.benchchem.com/product/b592872#proper-handling-and-storage-procedures-for-3c-b-fly-hydrochloride)

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